

Foreword: The Criticality of Starting Material Integrity in Scientific Discovery

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (3-Methoxy-benzoylamino)-acetic acid

Cat. No.: B1605154

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As a Senior Application Scientist, I have witnessed firsthand how the trajectory of a research project—from early-stage discovery to late-stage development—is fundamentally dictated by the quality of its foundational components. The seemingly routine act of sourcing a chemical intermediate is, in reality, the first critical control point in an experimental cascade. For a compound like **(3-Methoxy-benzoylamino)-acetic acid** (CAS No. 57728-61-7), a versatile building block in medicinal chemistry and organic synthesis, the concepts of "supplier" and "purity" are not administrative details; they are the bedrock of scientific validity.

This guide is structured to move beyond a simple list of vendors. It is designed to empower you, the researcher, with a robust framework for sourcing this intermediate and, more importantly, for independently verifying its quality. We will explore the supplier landscape, delve into the causality behind rigorous analytical validation, and provide actionable protocols that constitute a self-validating system for quality control. Trust in your starting materials should not be assumed; it must be empirically established.

Part 1: The Supplier Landscape for (3-Methoxy-benzoylamino)-acetic acid

The accessibility of **(3-Methoxy-benzoylamino)-acetic acid** from various chemical suppliers is a testament to its utility. However, the onus is on the scientist to select a supplier that aligns with the quality and documentation requirements of their specific application, whether it be for

exploratory research or GMP-compliant manufacturing.[\[1\]](#) Several global suppliers list this compound, often under various synonyms.

Key synonyms for this compound include:

- N-[(3-methoxyphenyl)carbonyl]glycine[\[2\]](#)
- 2-(3-methoxybenzamido)acetic acid[\[3\]](#)
- N-(3-methoxybenzoyl)glycine[\[3\]](#)

A summary of representative suppliers is presented below. It is crucial to note that while a catalog may list a standard purity, the definitive statement of quality for a specific batch is always the Certificate of Analysis (CoA).

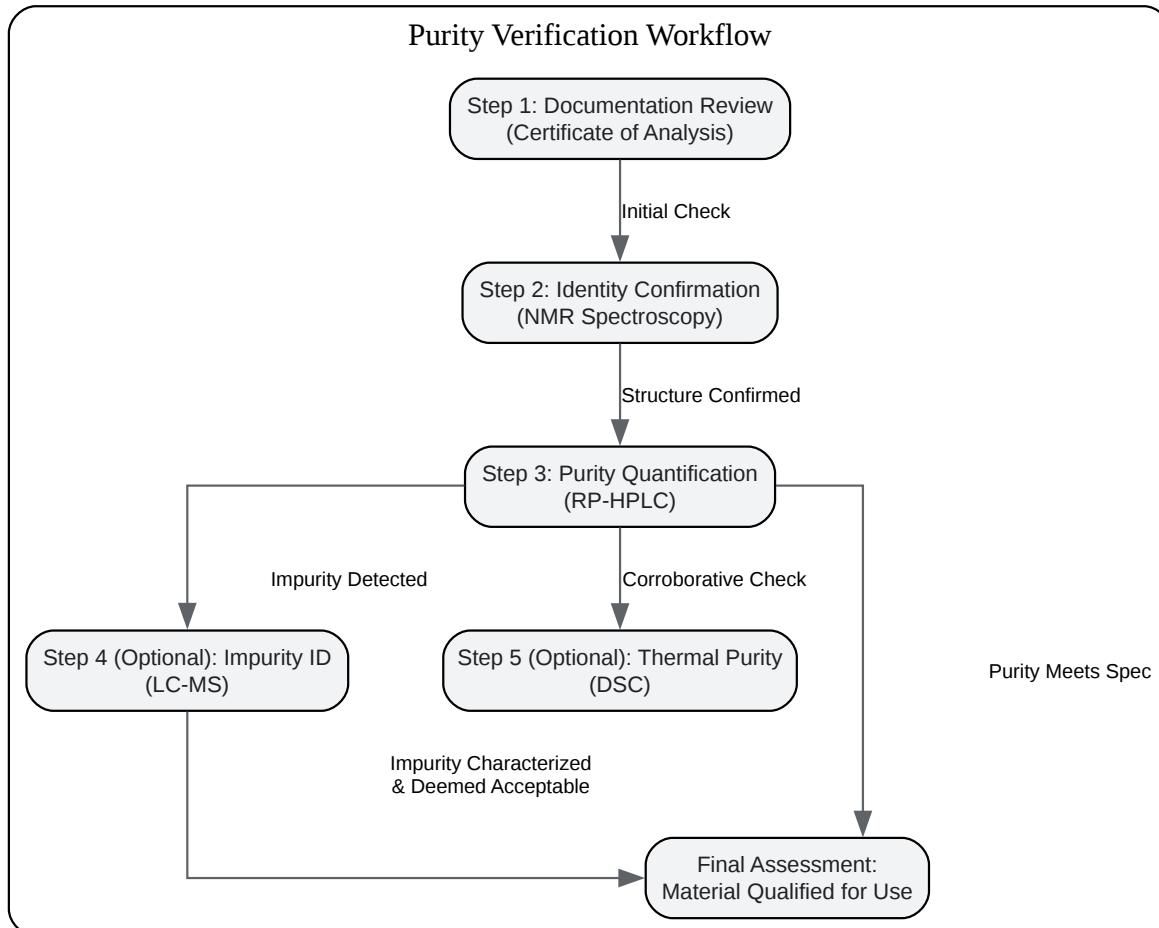
Supplier	Product Name(s)	CAS Number	Stated Purity/Grade
BOC Sciences	(3-Methoxybenzoylamino)-acetic acid	57728-61-7	Research Grade, GMP Available [1]
CymitQuimica	(3-Methoxybenzoylamino)-acetic acid	57728-61-7	97% [3]
Angene International	(3-Methoxybenzoylamino)-acetic acid	57728-61-7	Inquire for details [4]
ChemicalBook	(3-METHOXYBENZOYLAMINO)-ACETIC ACID	57728-61-7	Lists multiple suppliers [5]

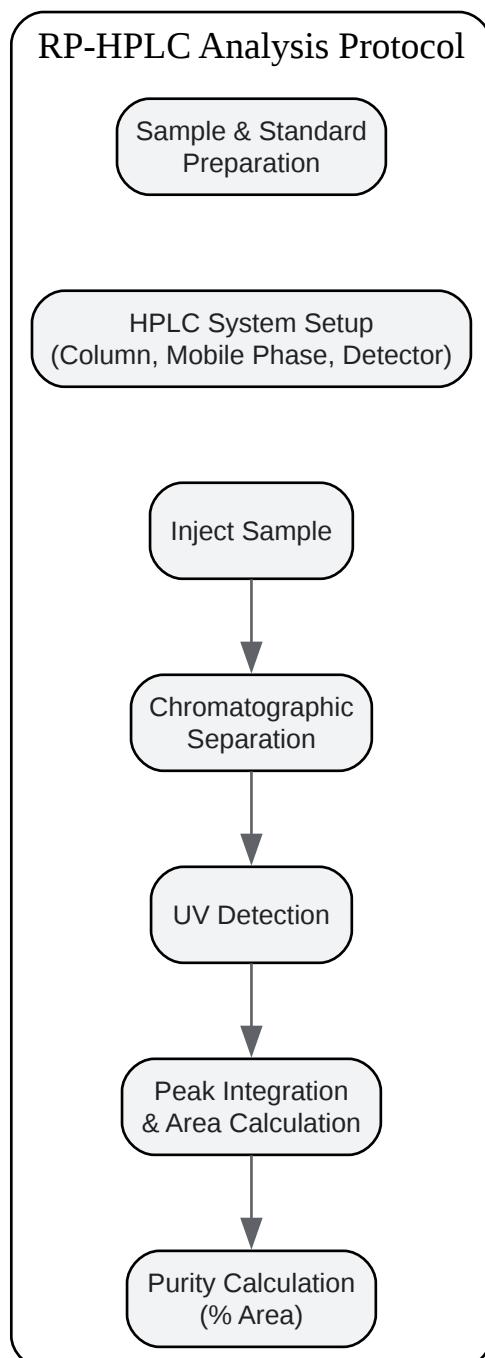
Part 2: A Framework for Purity Verification: The Self-Validating Protocol

The presence of unwanted chemicals, even in trace amounts, can significantly alter the efficacy and safety of pharmaceutical products.[\[6\]](#) According to ICH guidelines, impurities can be

classified as organic, inorganic, or residual solvents, each originating from different stages of the manufacturing process, such as from starting materials or synthetic by-products.^{[6][7]} Therefore, relying solely on a supplier's CoA is insufficient for critical applications. A multi-pronged, orthogonal analytical approach is necessary to build a complete and trustworthy profile of the material.

The following workflow is designed as a self-validating system. Each step provides a layer of data that corroborates the findings of the others, culminating in a high-confidence assessment of both identity and purity.





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